

Spectroscopic Characterization and Analytical Protocols for 2-Chloroethylmethyldichlorosilane

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Compound of Interest

Compound Name: 2-Chloroethylmethyldichlorosilane

CAS No.: 7787-85-1

Cat. No.: B1581314

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Executive Summary & Compound Identity

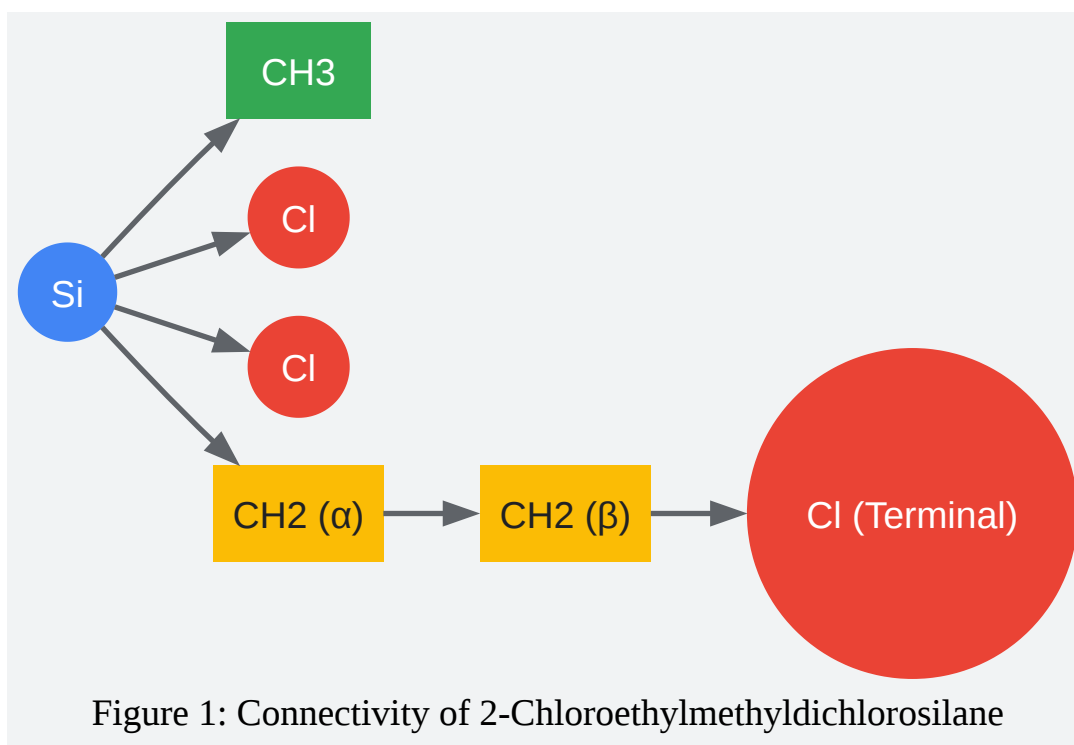
2-Chloroethylmethyldichlorosilane (CAS 7787-82-8) is a bifunctional organosilane utilized primarily as an intermediate in the synthesis of functionalized siloxanes and as a coupling agent for surface modification. Its dual reactivity—stemming from the hydrolyzable Si-Cl bonds and the alkyl halide tail—makes it a critical yet unstable building block.

This guide provides a rigorous breakdown of its spectroscopic signatures (NMR, IR, MS) and the specific handling protocols required to obtain valid data. Due to the compound's high susceptibility to hydrolysis, sample preparation is the primary variable affecting data integrity.

Structural Overview[1]

- Formula:
- Molecular Weight: 177.53 g/mol
- Key Features:

- Silyl Chlorides (
): Highly electrophilic, moisture-sensitive.
- Chloroethyl Group (
): susceptible to
-elimination under basic conditions.



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Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5][6][7][8] Theoretical Shifts & Assignments

The NMR spectrum of this molecule is defined by the electronegativity of the chlorine atoms and the electropositive nature of silicon.

NMR (Proton)

Solvent:

(Anhydrous)

Moiety	Shift (ppm)	Multiplicity	Integration	Mechanistic Insight
	0.75 - 0.85	Singlet (s)	3H	Deshielded relative to TMS (0.0) due to two geminal Cl atoms on Si.
	1.55 - 1.65	Triplet (t)	2H	-position to Si is usually shielded (0.5 ppm), but the -Cl and geminal Si-Cl's pull density, shifting it downfield.
	3.70 - 3.80	Triplet (t)	2H	Classic alkyl chloride shift. Deshielded by direct attachment to electronegative Cl.

NMR (Carbon)

Solvent:

Carbon Environment	Shift (ppm)	Insight
	5.0 - 8.0	Silicon-methyl carbons are typically high field.
	22.0 - 25.0	Shielded by Silicon.
	38.0 - 41.0	Deshielded by Chlorine.

NMR (Silicon)

- Shift: +15 to +20 ppm
- Note: Chlorosilanes typically exhibit downfield shifts relative to TMS. The presence of two chlorine atoms on the silicon atom significantly deshields the nucleus compared to alkylsilanes (which are typically negative).

Critical Experimental Protocol: Moisture Exclusion

The "HCl Spike" Artifact: If your sample contains water, the Si-Cl bonds will hydrolyze, releasing HCl. This results in a drifting chemical shift for any exchangeable protons and the appearance of siloxane peaks (broadening near 0 ppm).

Step-by-Step Preparation:

- Oven-dry the NMR tube and cap for at least 2 hours at 110°C.
- Use
stored over 4Å molecular sieves.
- Flush the NMR tube with dry Nitrogen or Argon before filling.
- Prepare the sample in a glovebox or using a Schlenk line.
- Concentration: ~20-30 mg in 0.6 mL solvent. High concentrations can lead to polymerization if moisture ingress occurs.

Infrared (FT-IR) Spectroscopy[9]

IR is the fastest method to validate the integrity of the Si-Cl bond. Hydrolysis results in the disappearance of the Si-Cl stretch and the appearance of a broad O-H band (3400 cm^{-1}) and Si-O-Si bands ($1000\text{-}1100\text{ cm}^{-1}$).

Diagnostic Bands

Wavenumber ()	Assignment	Intensity	Notes
2960 - 2900	C-H Stretch	Medium	Methyl and methylene C-H bonds.
1260	Deformation	Strong	Characteristic "Silyl Methyl" sharp peak.
800 - 750	Si-C Stretch	Medium	Broad/Complex in chlorosilanes.
700 - 650	C-Cl Stretch	Medium	Associated with the chloroethyl tail.
550 - 470	Si-Cl Stretch	Very Strong	Primary Quality Control Peak. If this is weak/absent, the sample is hydrolyzed.

Mass Spectrometry (MS)[10][11][12]

Ionization & Isotope Patterns

Method: Electron Impact (EI) is standard. Isotope Cluster: The molecule contains three chlorine atoms (

) . This creates a distinct isotopic envelope due to the natural abundance of

(75.8%) and

(24.2%).

Predicted Molecular Ion Cluster (

):

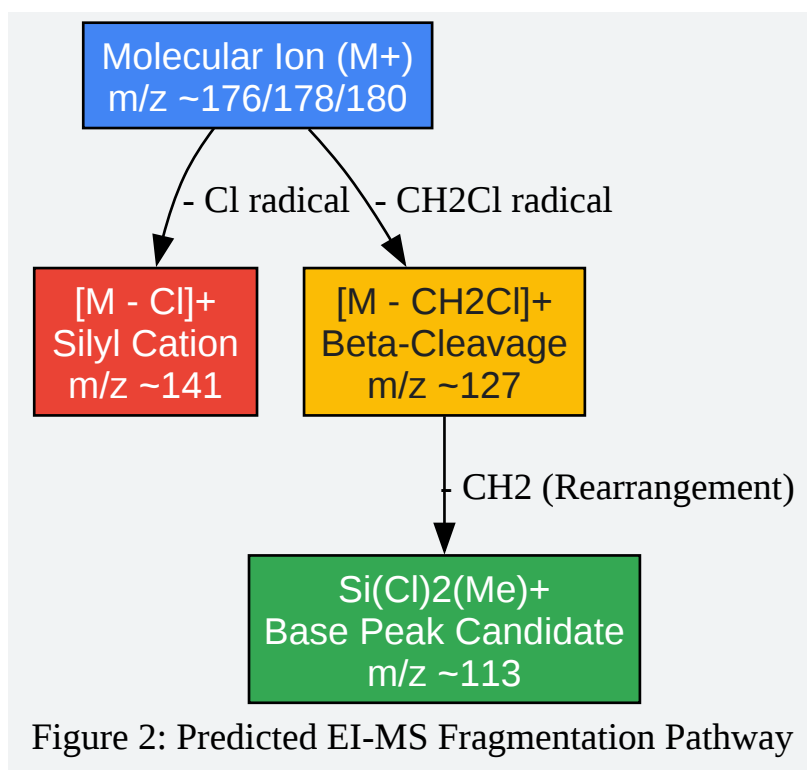
- m/z 176 ()
): Base intensity (Relative 100%)
- m/z 178 ()
): ~98% intensity
- m/z 180 ()
): ~32% intensity
- m/z 182 ()
): ~3% intensity

Fragmentation Pathway

Silanes undergo characteristic

-cleavage. The stability of the silyl cation directs fragmentation.

- Loss of Methyl ()
): Minor pathway.
- Loss of Cl ()
): Formation of the silyl cation
.
• -Elimination (Ethylene loss): A common rearrangement in ethyl-silanes, though less favored here due to the terminal chlorine.



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References

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Sources

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